

An In-Depth Technical Guide to Undecanophenone: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Undecanophenone*

Cat. No.: *B1581929*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Undecanophenone, also known as 1-phenyl-1-undecanone, is an aromatic ketone with a significant presence in various scientific domains, from fragrance chemistry to potential applications in drug discovery. This technical guide provides a comprehensive overview of **undecanophenone**, focusing on its fundamental molecular characteristics, including its precise molecular weight and chemical formula. The document further delves into its physicochemical properties, outlines a detailed synthesis protocol, and explores its relevance and potential applications within the fields of research and drug development. Safety and handling protocols are also addressed to ensure its proper use in a laboratory setting.

Core Molecular Attributes

Undecanophenone is a chemical compound characterized by a phenyl group attached to an undecanoyl group. This structure dictates its chemical behavior and physical properties.

Molecular Formula and Weight

The chemical formula for **undecanophenone** is C₁₇H₂₆O.^[1]^[2]^[3]^[4] This formula indicates that each molecule of **undecanophenone** is composed of 17 carbon atoms, 26 hydrogen atoms, and one oxygen atom.

Based on the atomic masses of its constituent elements, the molecular weight of **undecanophenone** is 246.39 g/mol .[\[1\]](#)[\[3\]](#) PubChem provides a slightly more precise value of 246.4 g/mol .[\[4\]](#) This value is crucial for stoichiometric calculations in chemical reactions and for the preparation of solutions of known concentrations.

Chemical Structure

The structure of **undecanophenone** consists of a ten-carbon alkyl chain (decanoyl group) attached to a carbonyl group, which in turn is bonded to a phenyl ring. The IUPAC name for this compound is 1-phenylundecan-1-one.[\[4\]](#)

Caption: Chemical structure of **Undecanophenone** (1-phenyl-1-undecanone).

Physicochemical Properties

The physical and chemical properties of **undecanophenone** are essential for its handling, application, and analysis.

Property	Value	Source
Appearance	White powder or crystalline low melting mass	[5]
Melting Point	28 - 30 °C (82.4 - 86 °F)	[3] [6]
Boiling Point	202-204 °C at 14 mmHg	[6]
Solubility	Insoluble in water. Soluble in ethanol, ether, acetone, benzene, carbon tetrachloride, chloroform.	
CAS Number	4433-30-1	[1] [4] [7]

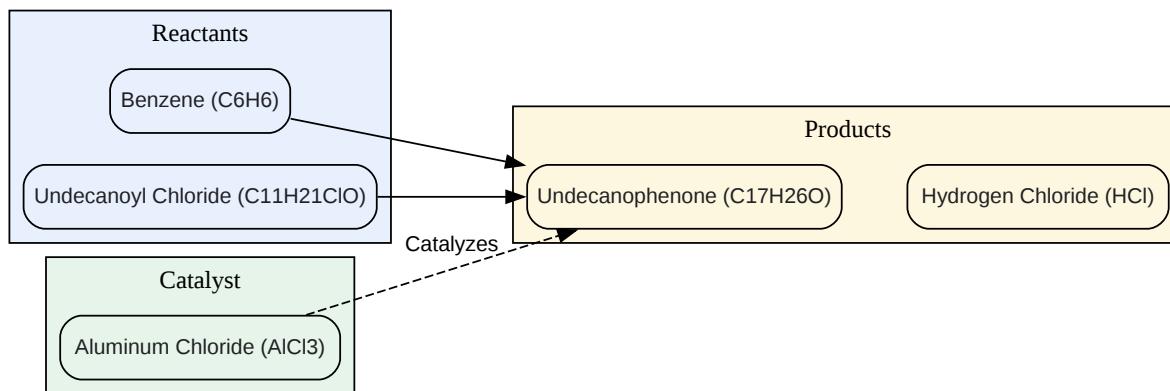
These properties indicate that **undecanophenone** is a solid at room temperature with a relatively low melting point and is lipophilic in nature.

Synthesis of Undecanophenone

A common method for the synthesis of **undecanophenone** is through the Friedel-Crafts acylation of benzene with undecanoyl chloride. This electrophilic aromatic substitution reaction is a cornerstone of organic synthesis.

Reaction Principle

The synthesis involves the reaction of undecanoyl chloride with benzene in the presence of a Lewis acid catalyst, typically aluminum chloride (AlCl_3). The catalyst activates the acyl chloride, making it a potent electrophile that is then attacked by the electron-rich benzene ring.



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Caption: Reaction scheme for the Friedel-Crafts acylation synthesis of **Undecanophenone**.

Detailed Experimental Protocol

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel is charged with anhydrous aluminum chloride and a solvent such as dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- Addition of Reactants: Benzene is added to the flask. Undecanoyl chloride is then added dropwise from the dropping funnel to the stirred suspension at $0\text{ }^\circ\text{C}$.

- Reaction: After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed for several hours to ensure the completion of the reaction.
- Work-up: The reaction mixture is cooled and then carefully poured onto a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- Extraction and Purification: The organic layer is separated, washed with water, a dilute sodium bicarbonate solution, and brine. The organic layer is then dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation or recrystallization to yield pure **undecanophenone**.

Applications in Research and Drug Development

While **undecanophenone** itself is not a therapeutic agent, its chemical scaffold and properties make it a subject of interest in several areas of research and drug development.

Fragrance and Pheromone Research

Ketones, including **undecanophenone**, are known for their characteristic odors and are used in the fragrance industry. Additionally, related long-chain ketones serve as pheromones in various insect species, making **undecanophenone** and its analogs valuable tools in the study of chemical ecology and the development of pest management strategies.

Precursor for Synthesis of Biologically Active Molecules

The chemical structure of **undecanophenone**, featuring a long alkyl chain and an aromatic ring, makes it a versatile starting material or intermediate in the synthesis of more complex molecules. The process of drug development often involves the synthesis and screening of a vast number of compounds to identify potential therapeutic agents.^{[8][9]} The modification of the **undecanophenone** backbone could lead to the discovery of novel compounds with biological activity.

Potential Role in Drug Delivery Systems

The lipophilic nature of **undecanophenone** suggests that it could be explored in the context of drug delivery systems for hydrophobic drugs.^[10] The long alkyl chain can interact with lipid bilayers, potentially facilitating the transport of drugs across cell membranes.

Safety and Handling

Undecanophenone requires careful handling in a laboratory setting.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, chemical splash goggles, and a lab coat to prevent skin and eye contact.[3][11]
- Handling: Avoid breathing dust, vapor, mist, or gas.[11] Use in a well-ventilated area or with a fume hood.
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[2][11]
- Incompatibilities: Keep away from strong oxidizing agents.[3][11]
- First Aid: In case of contact with eyes or skin, flush with plenty of water for at least 15 minutes.[2][11] If inhaled, move to fresh air.[2][11] If ingested, give 2-4 cupfuls of milk or water if the victim is conscious and alert.[11] Seek medical attention in all cases of significant exposure.

Conclusion

Undecanophenone is a compound with well-defined molecular and physical properties. Its synthesis via Friedel-Crafts acylation is a classic and reliable method. While its direct applications in drug development are not established, its structure provides a foundation for the synthesis of new chemical entities and its properties may be relevant for drug delivery research. As with all chemicals, proper safety precautions are paramount when handling **undecanophenone** in a research environment.

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